

Operational Guide: Proper Disposal of L-LYSINE:2HCL (6-13C)

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Compound of Interest

Compound Name: L-LYSINE:2HCL (6-13C)

Cat. No.: B1579953

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Executive Safety Summary & Hazard Profile

Immediate Action Required: Treat **L-LYSINE:2HCL (6-13C)** as a Non-Radioactive, Non-Hazardous chemical substance, but manage strictly due to its acidic nature in solution and high value in research contexts.

This guide addresses the specific disposal requirements for **L-Lysine:2HCl (6-13C)**, a stable isotope-labeled amino acid commonly used in SILAC (Stable Isotope Labeling by Amino acids in Cell culture) and metabolic profiling.

Chemical Safety Profile (GHS Classification)

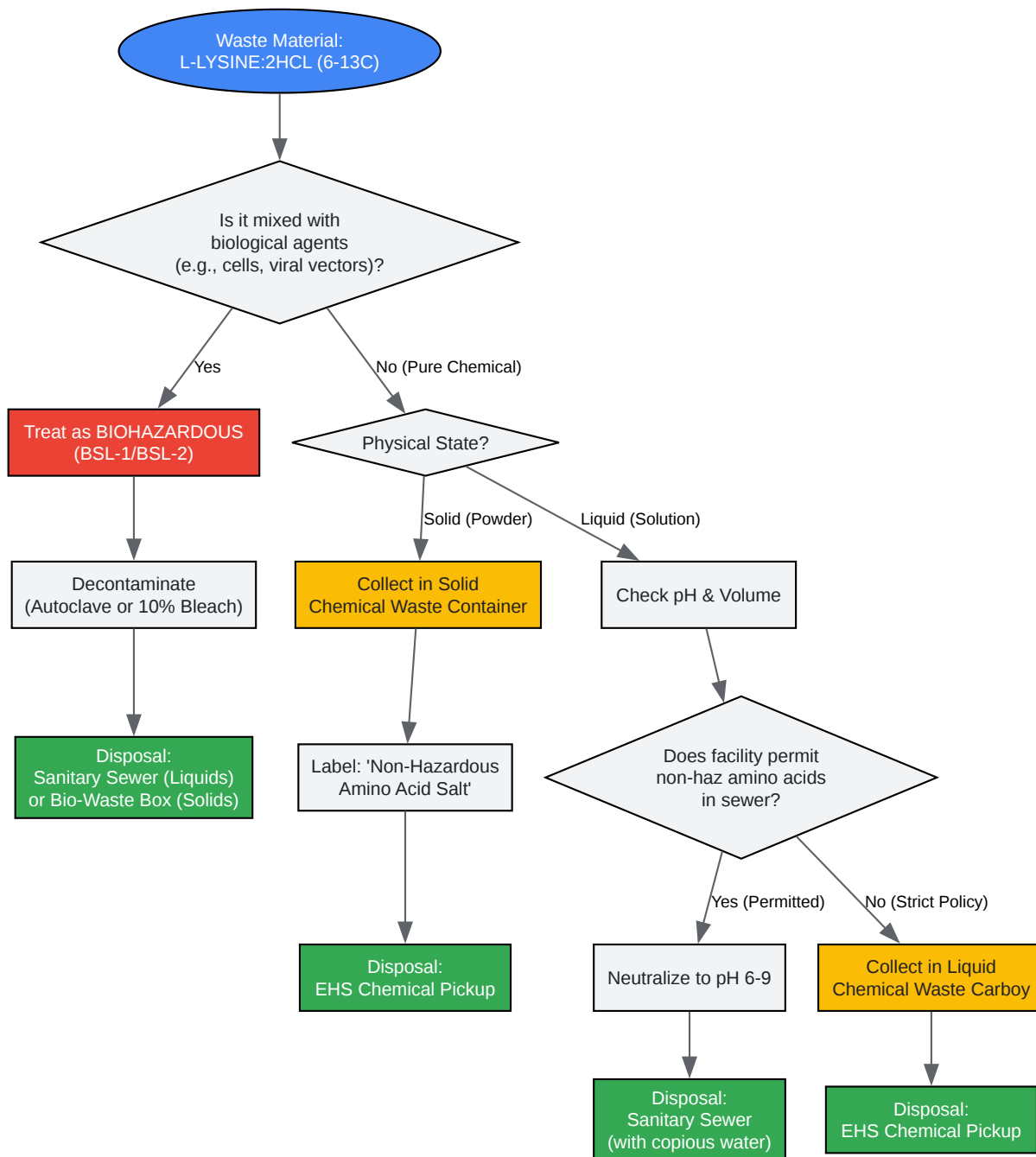
Parameter	Status	Operational Implication
Isotope Type	Stable (Non-Radioactive)	DO NOT dispose of in radioactive waste containers. Doing so incurs unnecessary costs and regulatory flags.
Toxicity	Non-Hazardous	Not classified as P-listed or U-listed waste under RCRA.
Acidity	Acidic (Dihydrochloride)	Concentrated solutions may be corrosive. pH adjustment is required before any potential drain disposal.
Reactivity	Stable	Store away from strong oxidizing agents.

Waste Stream Segregation Logic

Effective disposal begins with correct classification. The presence of the Carbon-13 isotope does not alter the chemical toxicity or disposal route compared to unlabeled L-Lysine. However, the experimental context (e.g., cell culture) often dictates the waste stream.

Decision Matrix: Disposal Routing

Use the following logic flow to determine the correct waste container.



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Figure 1: Decision logic for segregating **L-Lysine:2HCl (6-13C)** waste streams based on physical state and biological contamination.

Detailed Disposal Protocols

Scenario A: Pure Solid Waste (Expired or Excess Stock)

Context: You have a vial of pure **L-Lysine:2HCl (6-13C)** powder that is expired or contaminated. Risk: Low. The primary concern is inventory tracking of expensive isotopes.

- Container Selection: Use a high-density polyethylene (HDPE) or glass container. The original shipping vial is acceptable if re-sealed.
- Labeling:
 - Must Read: "Non-Hazardous Chemical Waste".
 - Constituents: "L-Lysine Dihydrochloride".
 - Note: You may add "(13C-labeled)" for inventory clarity, but it is not required for safety.
- Disposal Action: Place in your laboratory's solid chemical waste accumulation area for EHS pickup.
 - Why? While non-hazardous, disposing of white powders in regular trash can trigger "unknown chemical" alarms for custodial staff. Professional pickup ensures a manifest chain of custody.

Scenario B: Aqueous Solutions (Buffers & Media)

Context: Leftover stock solutions or buffers containing the isotope. Risk: Acidity. The dihydrochloride form releases HCl in solution.

- pH Assessment:
 - Measure the pH. A 10% solution of Lysine:2HCl can have a pH < 3.0.
- Disposal Method 1: Sanitary Sewer (If permitted by local EHS)

- Step 1: Neutralize the solution to pH 6–9 using Sodium Hydroxide (NaOH) or Sodium Bicarbonate ().
- Step 2: Flush down the lab sink with 20 volumes of tap water.
- Scientific Rationale: Amino acids are readily biodegradable and pose no threat to Publicly Owned Treatment Works (POTW) microbes.
- Disposal Method 2: Chemical Waste Collection (Universal Best Practice)
 - Pour into a "Non-Hazardous Liquid Waste" carboy.
 - Segregate from organic solvents (halogenated/non-halogenated) to reduce disposal costs.

Scenario C: Biohazardous Mixtures (SILAC Waste)

Context: Spent cell culture media enriched with **L-Lysine:2HCl (6-13C)**. Risk: Biological (Cells, Viruses, Bacteria).

- Primary Hazard: The biological agent overrides the chemical nature of the amino acid.
- Decontamination:
 - Liquid Media: Add bleach to a final concentration of 10% (v/v) and let stand for 20 minutes.
 - Solid Waste (Plates/Flasks): Collect in red biohazard bags.
- Final Disposal:
 - Liquids: Safe for drain disposal after bleaching (check local regulations regarding bleach discharge; alternatively, autoclave).
 - Solids: Autoclave and dispose of as regulated medical waste.

Regulatory & Compliance Data

Ensure your disposal log matches the following identifiers to maintain audit readiness.

Identifier	Value	Notes
CAS Number	202406-50-6	Specific to L-Lysine:2HCl (6-13C). If not in system, use unlabeled CAS: 657-27-2.
EC Number	211-519-9	Based on unlabeled L-Lysine:2HCl.
RCRA Code	None	Not a hazardous waste.
DOT Shipping	Not Regulated	Safe for standard transport.

"Radioactive" Misconception Alert

Do not label this waste as radioactive.

- Mechanism: Carbon-13 is a stable isotope with natural abundance (~1.1%). It does not decay or emit ionizing radiation.
- Consequence of Error: Labeling 13C as radioactive triggers expensive decay-in-storage protocols or rejection by waste handlers, delaying lab operations.

Emergency Procedures (Spill Management)

Although non-hazardous, spills should be managed professionally to maintain lab hygiene.

- PPE: Standard Nitrile gloves, Lab coat, Safety glasses.
- Solid Spill:
 - Sweep up carefully to avoid dust generation.
 - Place in a sealed bag for solid chemical waste disposal.
 - Clean area with a damp paper towel.
- Liquid Spill:
 - Absorb with paper towels or standard spill pads.

- If the volume is large (>500mL) and unbuffered, check surface pH after cleanup to ensure no acidic residue remains.
- Wash the area with mild soap and water.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 11063469, L-Lysine dihydrochloride. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Regulations. Retrieved from [\[Link\]](#)
- To cite this document: BenchChem. [Operational Guide: Proper Disposal of L-LYSINE:2HCL (6-13C)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1579953/docs#operational-guide-proper-disposal-of-l-lysine-2hcl-6-13c\]](https://www.benchchem.com/product/b1579953/docs#operational-guide-proper-disposal-of-l-lysine-2hcl-6-13c)

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